

Technical Support Center: Managing Pyrophoric Risks of Triethylaluminum (TEAL) Spills

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Compound of Interest

Compound Name: Triethylaluminum

Cat. No.: B1256330

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This guide provides essential information for researchers, scientists, and drug development professionals on safely managing spills of **triethylaluminum** (TEAL), a pyrophoric material that ignites spontaneously in air.

Troubleshooting Guide

This section addresses specific issues you may encounter when working with **triethylaluminum**.

Q1: What immediate actions should I take if I have a small **triethylaluminum** spill?

A1: If you have a small, manageable spill, follow these steps:

- **Evacuate:** Immediately alert personnel in the vicinity and evacuate the immediate area.
- **Isolate:** If safe to do so, isolate the spill area to prevent it from spreading.
- **Ventilate:** Ensure the area is well-ventilated to disperse any fumes.
- **Neutralize:** Cover the spill with a dry, inert material. Recommended materials include dry lime, sand, or soda ash.^[1] Do not use water or wet methods.^[1]
- **Collect:** Once the reaction has ceased, carefully place the material in a covered, labeled container for disposal.

- Decontaminate: Clean the spill area thoroughly.
- Dispose: The collected material must be disposed of as hazardous waste according to your institution's and local regulations.[1][2]

Q2: My **triethylaluminum** spill has ignited. What should I do?

A2: In the event of a fire, prioritize personal safety and follow these steps:

- Activate Alarm: Immediately activate the nearest fire alarm and alert emergency services.
- Evacuate: Evacuate all personnel from the area.
- Extinguish (if safe): If the fire is small and you are trained to use a fire extinguisher, you may attempt to extinguish it. Use only a dry chemical or CO2 extinguisher.[1] A sodium bicarbonate-based dry chemical agent is specifically designed for metal alkyl fires.[3]
- DO NOT USE WATER, FOAM, OR HALOGENATED AGENTS.[1][4] Using water will result in a violent reaction.[4]
- Beware of Re-ignition: Be aware that the fire may restart after it appears to have been extinguished.[1][4]

Q3: What personal protective equipment (PPE) is required when handling **triethylaluminum**?

A3: Appropriate PPE is crucial when working with TEAL. The following should be worn:

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[5][6]
- Skin Protection: Wear fire/flammable resistant and impervious clothing.[6] Protective gloves are also required.[5]
- Respiratory Protection: If there is a potential for exposure above the limit of 2 mg/m³, a NIOSH-approved supplied-air respirator with a full facepiece is necessary.[1]
- Footwear: Wear protective footwear.[1]

Q4: What should I do if I get **triethylaluminum** on my skin or in my eyes?

A4: Immediate first aid is critical.

- Skin Contact: Quickly remove any contaminated clothing.[1] Immediately wash the affected area with large amounts of soap and water.[1] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1]

Frequently Asked Questions (FAQs)

Q1: What is **triethylaluminum** and why is it so hazardous?

A1: **Triethylaluminum** (TEAL) is an organoaluminum compound that is highly pyrophoric, meaning it ignites spontaneously upon contact with air.[1] It also reacts violently with water.[4] These properties make it a significant fire and explosion hazard.

Q2: What are the best materials to have on hand for a potential **triethylaluminum** spill?

A2: A well-stocked spill kit is essential. It should contain:

- Dry lime, sand, or soda ash for covering the spill.[1]
- A scoop or other tool for applying the absorbent.
- A covered, non-reactive container for waste disposal.
- Appropriate personal protective equipment (PPE).
- A dry chemical (Class B or D) or CO2 fire extinguisher.

Q3: How should I store **triethylaluminum** to minimize risks?

A3: Store TEAL in a tightly closed container in a cool, dry, well-ventilated area, away from sources of ignition and incompatible materials.[7][8] It should be handled and stored under an inert gas like nitrogen or argon.[8][9]

Q4: Can I use water to clean up a **triethylaluminum** spill?

A4: No. Do not use water or any wet methods to clean up a TEAL spill.[1] **Triethylaluminum** reacts violently with water, which can exacerbate the situation and potentially cause an explosion.[4]

Spill Control and Extinguishing Agents

The table below summarizes the recommended agents for controlling **triethylaluminum** spills and fires.

Agent Type	Specific Material	Application	Incompatible Agents
Spill Control	Dry Lime, Sand, Soda Ash	Cover the spill to smother the reaction.	Water, Wet Materials
Fire Extinguishing	Dry Chemical (Sodium Bicarbonate-based)	Extinguish small fires.	Water, Foam, Halogenated Agents
Fire Extinguishing	Carbon Dioxide (CO2)	Extinguish small fires.	Water, Foam, Halogenated Agents

Detailed Protocol for Small Triethylaluminum Spill Management

This protocol outlines the steps for managing a small, contained TEAL spill.

1. Pre-Experiment Preparation:

- Ensure a spill kit with dry lime, sand, or soda ash, a scoop, and a waste container is readily accessible.
- Verify that a dry chemical or CO2 fire extinguisher is available and personnel are trained in its use.
- Confirm that all personnel are wearing the appropriate PPE.

2. Immediate Spill Response:

- Alert others in the lab and evacuate the immediate area.
- If safe, remove any ignition sources from the vicinity.

- Increase ventilation in the area by opening a fume hood sash, for example.

3. Spill Neutralization:

- Generously cover the entire spill with dry lime, sand, or soda ash.
- Apply the material gently to avoid splashing the TEAL.
- Observe the spill for any signs of reaction. The inert material will smother the pyrophoric reaction.

4. Cleanup and Disposal:

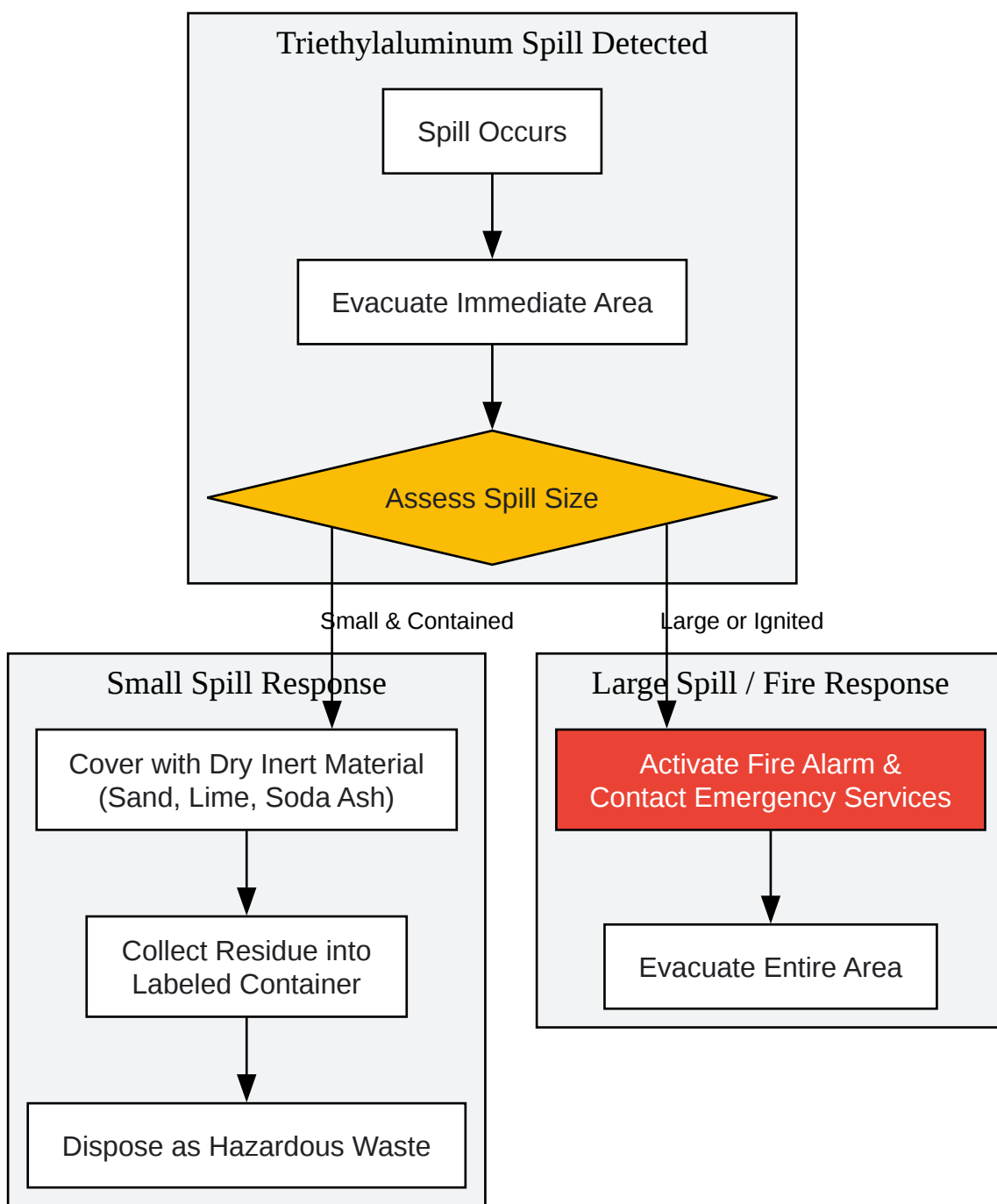
- Once the reaction has completely subsided, carefully scoop the mixture into a designated, labeled, and covered waste container.
- Wipe the area with a dry cloth, which should also be placed in the waste container.
- Dispose of the waste container as hazardous waste according to your institution's guidelines.

5. Post-Spill Procedures:

- Thoroughly wash your hands and any potentially exposed skin.
- Report the incident to your supervisor or safety officer.
- Restock the spill kit.

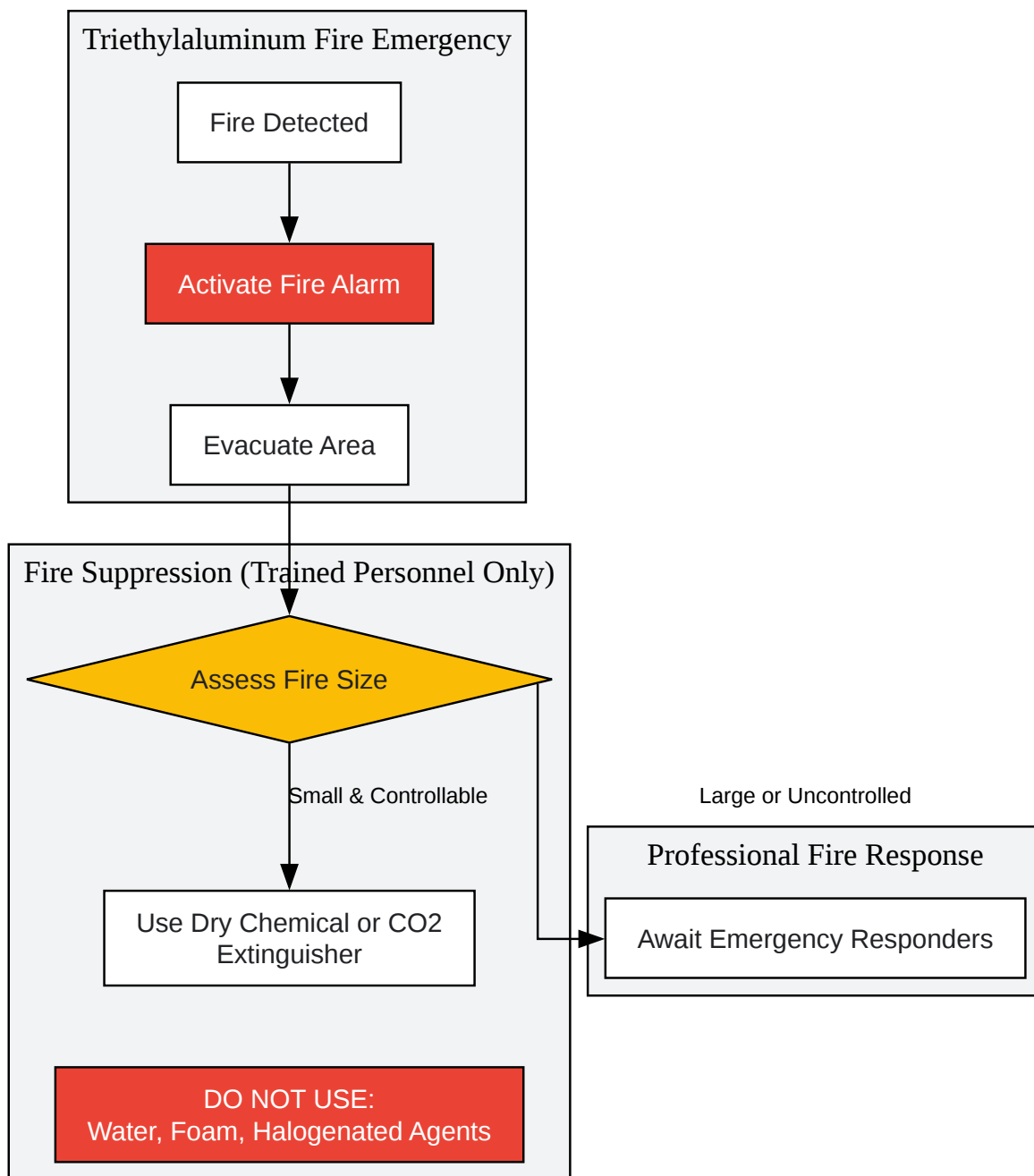
Visual Guides

The following diagrams illustrate the logical flow for responding to a **triethylaluminum** spill and a related fire emergency.



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Caption: Workflow for responding to a **triethylaluminum** spill.



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Caption: Decision-making process for a **triethylaluminum** fire.

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